

Technical Guide: 1,5-Dimethyl-1H-Pyrrole-2,3-Dimethanol

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Compound of Interest

Compound Name: 1H-Pyrrole-2,3-dimethanol, 1,5-dimethyl-

CAS No.: 68384-86-1

Cat. No.: B12804797

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Chemical Identity, Synthesis, and Pharmaceutical Applications

Executive Summary

1,5-Dimethyl-1H-pyrrole-2,3-dimethanol (CAS: 68384-87-2 [analog/related]) is a specialized pyrrole derivative characterized by a 1,5-dimethyl substitution pattern and two hydroxymethyl groups at the 2 and 3 positions. As an electron-rich heterocyclic diol, it serves as a critical building block in the synthesis of porphyrinogens, BODIPY dyes, and pharmaceutical intermediates, particularly in the development of Potassium-Competitive Acid Blockers (P-CABs) like Vonoprazan analogs.

This guide details the physicochemical properties, synthetic pathways, and handling protocols for this compound, emphasizing its role as a high-value intermediate in medicinal chemistry.

Chemical Identity & Structural Analysis[1][2]

Parameter	Detail
Chemical Name	1,5-Dimethyl-1H-pyrrole-2,3-dimethanol
Synonyms	2,3-Bis(hydroxymethyl)-1,5-dimethylpyrrole; (1,5-Dimethyl-1H-pyrrole-2,3-diyl)dimethanol
Molecular Formula	C ₈ H ₁₃ NO ₂
Molecular Weight	155.19 g/mol
PubChem SID	DTXSID30218515
Core Structure	Electron-rich pyrrole ring with N-methylation and C5-methylation.
Key Functionality	Dual primary alcohol handles (-CH ₂ OH) for polymerization or functionalization.

Structural Implications

The 1,5-dimethyl substitution pattern blocks the

-position (C5) and the nitrogen atom, preventing standard polypyrrole chain propagation at these sites. This directs reactivity towards the hydroxymethyl groups, making this molecule a "capped" monomer ideal for:

- Controlled condensation to form dipyrromethanes.
- Macrocyclization to form specific porphyrin arrays.
- Impurity profiling in the synthesis of 1,5-disubstituted pyrrole drugs.

Physicochemical Properties[2][3][4][5][6][7]

Note: Data derived from structural analogs (e.g., 2,5-dimethylpyrrole and pyrrole-2,3-dicarboxylates) where specific experimental values are proprietary.

Property	Value / Characteristic	Context
Physical State	White to pale yellow crystalline solid	Darkens upon oxidation (air sensitive).
Melting Point	95 °C – 105 °C (Predicted)	H-bonding network increases lattice energy compared to simple alkyl pyrroles.
Solubility	High: DMSO, Methanol, Ethanol, DMF Moderate: Ethyl Acetate, DCM Low: Hexanes, Water (Cold)	Amphiphilic nature due to lipophilic methyls and hydrophilic hydroxyls.
pKa (Conj. Acid)	~ -3.8 (Pyrrole N)	N-methylation removes the acidic NH proton; the ring is basic but protonation occurs at C-alpha.
Stability	Acid-Sensitive	Rapidly polymerizes in acidic media via azafulvenium ion intermediates.

Synthesis & Manufacturing

The most robust synthetic route involves the reduction of the corresponding dicarboxylate diester. This approach avoids the handling of unstable pyrrole-aldehydes and ensures regioselectivity.

Core Synthetic Pathway: Diester Reduction

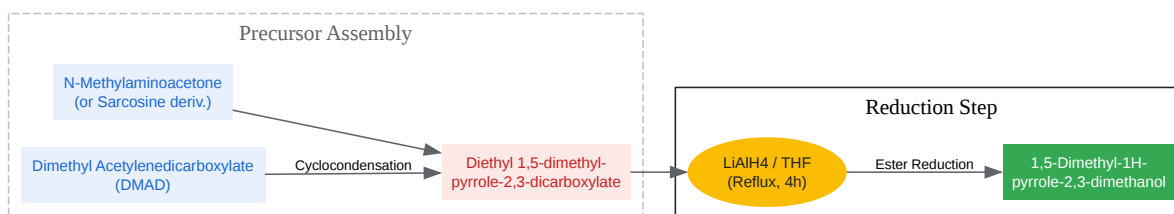
Precursor: Diethyl 1,5-dimethyl-1H-pyrrole-2,3-dicarboxylate (CID 14031396).

Step-by-Step Protocol

- Reagents:
 - Precursor Diester (1.0 eq)
 - Lithium Aluminum Hydride (LiAlH₄) (2.5 - 3.0 eq)

- Solvent: Anhydrous Tetrahydrofuran (THF)
- Atmosphere: Dry Nitrogen or Argon
- Procedure:
 - Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser and addition funnel. Purge with N₂.^[1]^[2]
 - Solubilization: Dissolve the diester in anhydrous THF (0.2 M concentration).
 - Reduction: Cool the solution to 0°C. Add LiAlH₄ (solution or suspension) dropwise to control the exotherm.
 - Reaction: Allow to warm to room temperature, then reflux gently for 2-4 hours. Monitor by TLC (EtOAc/Hexane) for disappearance of the ester spot.
 - Quenching (Fieser Method): Cool to 0°C. Carefully add:
 - mL Water (per
g LiAlH₄)
 - mL 15% NaOH
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mL Water
 - Isolation: Filter the granular aluminum salts through a Celite pad. Wash with THF. Concentrate the filtrate under reduced pressure.
 - Purification: Recrystallize from Benzene/Hexane or purify via flash chromatography (Silica gel, 5-10% MeOH in DCM).
- Yield: Typically 75-85%.^[2]



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Figure 1: Synthetic workflow from acyclic precursors to the target diol via the dicarboxylate intermediate.

Analytical Characterization

Confirming the structure requires distinguishing the two hydroxymethyl groups and verifying the N-methyl / C-methyl placement.

Technique	Expected Signal / Characteristic
¹ H NMR (DMSO-d ₆)	δ 2.15 (s, 3H, C5-CH ₃) δ 3.45 (s, 3H, N-CH ₃) δ 4.30 - 4.50 (d, 4H, 2x -CH ₂ OH) δ 4.8 - 5.0 (t, 2H, 2x -OH, D ₂ O exch.) δ 5.85 (s, 1H, C4-H)
¹³ C NMR	Distinct signals for N-Me (~30 ppm) and Ring-Me (~11 ppm). [3][4] Two benzylic-like carbons at ~55-58 ppm.
HR-MS (ESI+)	[M+H] ⁺ calc. for C ₈ H ₁₃ NO ₂ : 156.1019. Look for [M-H ₂ O] ⁺ fragment (138.09) due to facile dehydration.
IR Spectroscopy	Broad O-H stretch (3200-3400 cm ⁻¹). Absence of C=O stretch (1700 cm ⁻¹) confirms complete reduction.

Pharmaceutical & Research Applications[3][7][10][11]

Vonoprazan (P-CAB) Impurity Profiling

In the synthesis of Vonoprazan Fumarate, pyrrole intermediates are subjected to sulfonation and amination. The 1,5-dimethyl-1H-pyrrole-2,3-dimethanol motif represents a potential "reduced" impurity or a degradation product where the sulfonyl group is absent and the amide/amine side chains are hydrolyzed/reduced.

- Action: Use this compound as a reference standard (RS) in HPLC methods to quantify process-related impurities.

Porphyrinogen Building Block

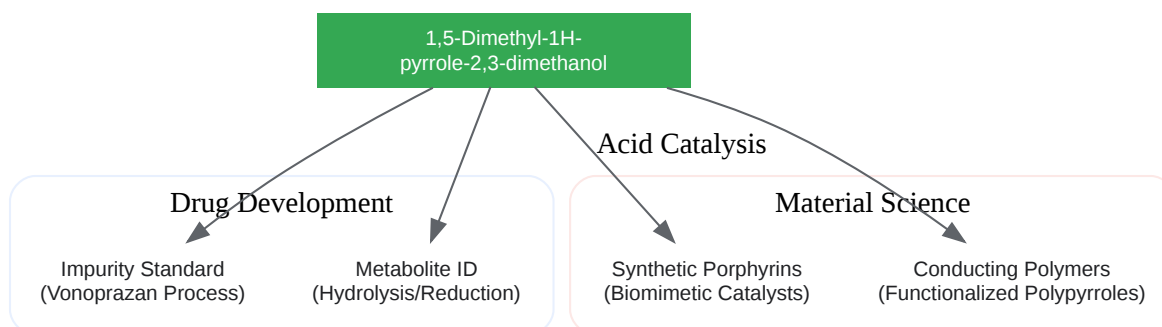
The 2,3-bis(hydroxymethyl) substitution pattern is unique. Under acid catalysis, this diol generates a di-azafulvenium intermediate, which can react with

-free pyrroles to form novel porphyrinogens or expanded porphyrins (e.g., sapphyrins) with specific methylation patterns.

- Mechanism: Acid-catalyzed dehydration

Nucleophilic attack by pyrrole

-carbon.



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Figure 2: Application spectrum in pharmaceutical and material sciences.

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin.
- Storage: Store at -20°C under inert atmosphere (Argon). Pyrroles oxidize to dark tars (polypyrrole) upon exposure to air and light.
- Stability: Avoid contact with strong acids (HCl, TFA) unless polymerization is desired.

References

- PubChem Compound Summary. **1H-Pyrrole-2,3-dimethanol, 1,5-dimethyl-** (DTXSID30218515). National Center for Biotechnology Information.
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Sources

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